

# Safety and handling precautions for 1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane

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## Compound of Interest

Compound Name: 1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane

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An In-depth Technical Guide to the Safe Handling of **1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides comprehensive safety and handling information for **1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane** (CAS No. 5931-17-9). The intended audience includes researchers, laboratory personnel, and professionals in the field of drug development and materials science. This document consolidates critical data on physicochemical properties, hazards, personal protective equipment (PPE), emergency procedures, and handling protocols to ensure safe laboratory practices. All quantitative data is presented in tabular format, and key procedural workflows are visualized using diagrams to enhance clarity and adherence to safety standards.

## Chemical and Physical Properties

**1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane** is an organosiloxane compound utilized as a chemical intermediate, particularly in the development of advanced materials and polymer chemistry.[1][2][3] Its siloxane backbone provides thermal stability and chemical resistance, while the terminal hydroxyl groups allow for compatibility with a range of organic materials.[3]

Table 1: Physicochemical Properties of **1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane**

Property	Value	Source(s)
CAS Number	5931-17-9	[2][3][4]
Molecular Formula	C <sub>12</sub> H <sub>30</sub> O <sub>3</sub> Si <sub>2</sub>	[1][3][5]
Molecular Weight	278.54 g/mol	[1][3][5]
Physical State	Liquid	[1]
Appearance	Clear, colorless to straw-colored liquid	[1][3][6]
Boiling Point	148 - 150 °C @ 2 mmHg; 185 °C @ 5 mmHg	[1][3][5]
Flash Point	110 °C	[1][5]
Density	0.93 - 0.94 g/mL	[1][3][7]
Vapor Pressure	< 0.1 mm Hg @ 25°C	[1]
Solubility	Slightly soluble in water	[1]
Refractive Index (@ 20°C)	1.4526	[1][5]

| Synonyms | 5,5,7,7-TETRAMETHYL-6-OXA-5,7-DISILAUNDECAN-1,11-DIOL |[1][5] |

## Hazard Identification and Toxicology

The primary hazards associated with this compound are irritation to the eyes and skin.[4]

Inhalation of vapors or mists may cause respiratory tract irritation.[1][2]

Table 2: GHS Classification and Hazard Statements

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Code	Hazard Statement	Source(s)
Serious Eye Damage/ Eye Irritation	2A / 2	GHS07	Warning	H319	Causes serious eye irritation.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[8]</a>

| Skin Corrosion/Irritation | 2 | GHS07 | Warning | H315 | Causes skin irritation. [\[4\]](#)[\[6\]](#) |

#### Toxicological Summary:

- Eye Contact: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[8\]](#)
- Skin Contact: May cause skin irritation.[\[1\]](#)[\[2\]](#)[\[8\]](#) Some sources classify it as a definitive skin irritant (H315).[\[4\]](#)[\[6\]](#)
- Inhalation: May cause irritation to the respiratory tract, with potential symptoms including coughing, headache, and nausea.[\[1\]](#)[\[2\]](#)[\[8\]](#)
- Ingestion: No specific information is available on the effects of ingestion.[\[1\]](#)[\[2\]](#)[\[8\]](#)
- Quantitative Toxicity: No quantitative data (e.g., LD50, LC50) is readily available in the reviewed literature.[\[8\]](#)[\[9\]](#)
- Biological Pathways: There is no specific information available regarding the biological signaling pathways affected by this compound. Its irritant properties are likely due to direct chemical interaction with epithelial tissues.

## Handling and Storage

Proper handling and storage are critical to minimize exposure and maintain the chemical's stability.

### 3.1 Handling:

- Avoid all eye and skin contact and do not breathe vapor or mist.[\[1\]](#)[\[2\]](#)[\[8\]](#)
- Operations should be conducted in a well-ventilated area, preferably with local exhaust ventilation such as a chemical fume hood.[\[1\]](#)[\[2\]](#)[\[8\]](#)
- Wash hands and other exposed areas thoroughly with mild soap and water after handling and before eating, drinking, or smoking.[\[1\]](#)[\[2\]](#)[\[8\]](#)
- Wash contaminated clothing before reuse.[\[1\]](#)[\[2\]](#)[\[8\]](#)

### 3.2 Storage:

- Keep the container tightly closed.[\[1\]](#)[\[2\]](#)[\[8\]](#)
- Store in a cool, well-ventilated place away from heat, sparks, and open flames.[\[1\]](#)[\[2\]](#)[\[8\]](#)
- Incompatible Materials: Avoid contact with acids, alcohols, oxidizing agents, and peroxides.[\[1\]](#)[\[2\]](#)[\[8\]](#)

### 3.3 Stability and Reactivity:

- The compound is stable when stored in sealed containers.[\[1\]](#)
- It decomposes above 100°C, which may produce flammable byproducts.[\[1\]](#)[\[2\]](#)
- Exposure to elevated temperatures or open flame can lead to the development of irritating fumes and organic acid vapors.[\[1\]](#)[\[2\]](#)[\[8\]](#)

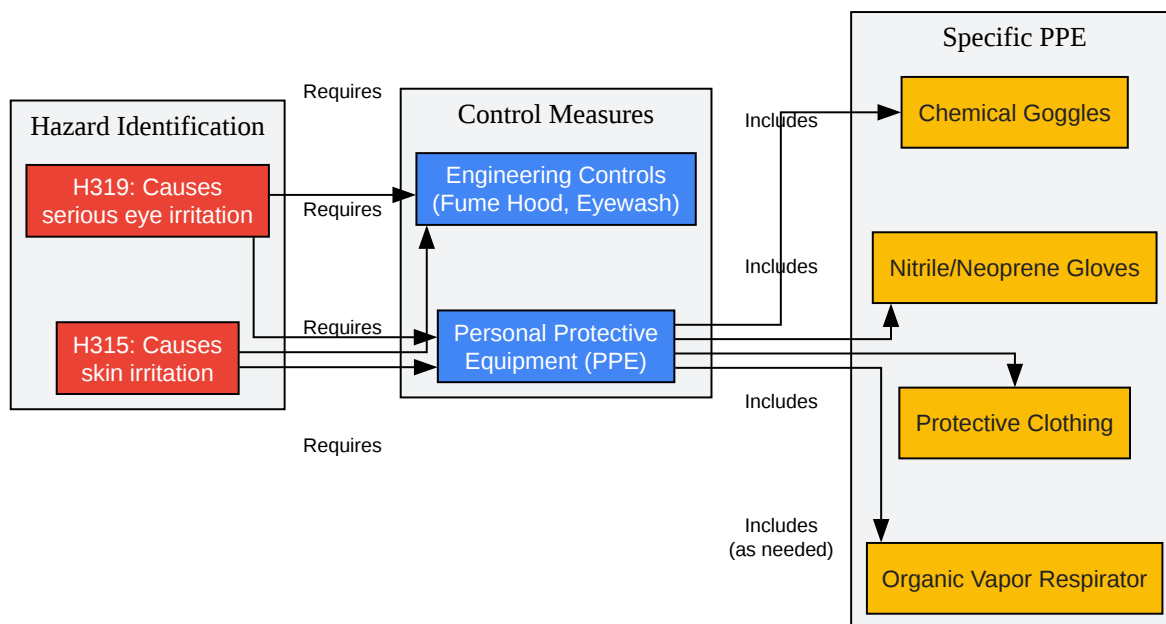
## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling this substance to prevent exposure.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Source(s)
Engineering Controls	<b>Provide local exhaust or general room ventilation. Emergency eye wash fountains and safety showers must be immediately accessible.</b>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[8]</a> <a href="#">[10]</a>
Eye/Face Protection	Chemical safety goggles. Contact lenses should not be worn.	<a href="#">[1]</a> <a href="#">[10]</a>
Hand Protection	Neoprene or nitrile rubber gloves.	<a href="#">[1]</a> <a href="#">[10]</a>
Skin/Body Protection	Wear suitable protective clothing to prevent skin contact.	<a href="#">[1]</a> <a href="#">[10]</a>

| Respiratory Protection | A NIOSH-certified organic vapor (black cartridge) respirator is recommended, especially if ventilation is inadequate or mists are generated. |[\[1\]](#)[\[8\]](#) |



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Caption: Logical relationship between identified hazards and required control measures.

## Emergency Procedures

Immediate and appropriate action is crucial in the event of an exposure or spill.

### 5.1 First-Aid Measures:

- General: Remove contaminated clothing and shoes immediately.[1][8] If feeling unwell, seek medical advice.[1][8]
- Inhalation: Move the person to fresh air and keep them at rest in a comfortable position for breathing.[1][8]
- Skin Contact: Wash the affected area with plenty of soap and water.[1][8] If skin irritation occurs, get medical advice.[4]

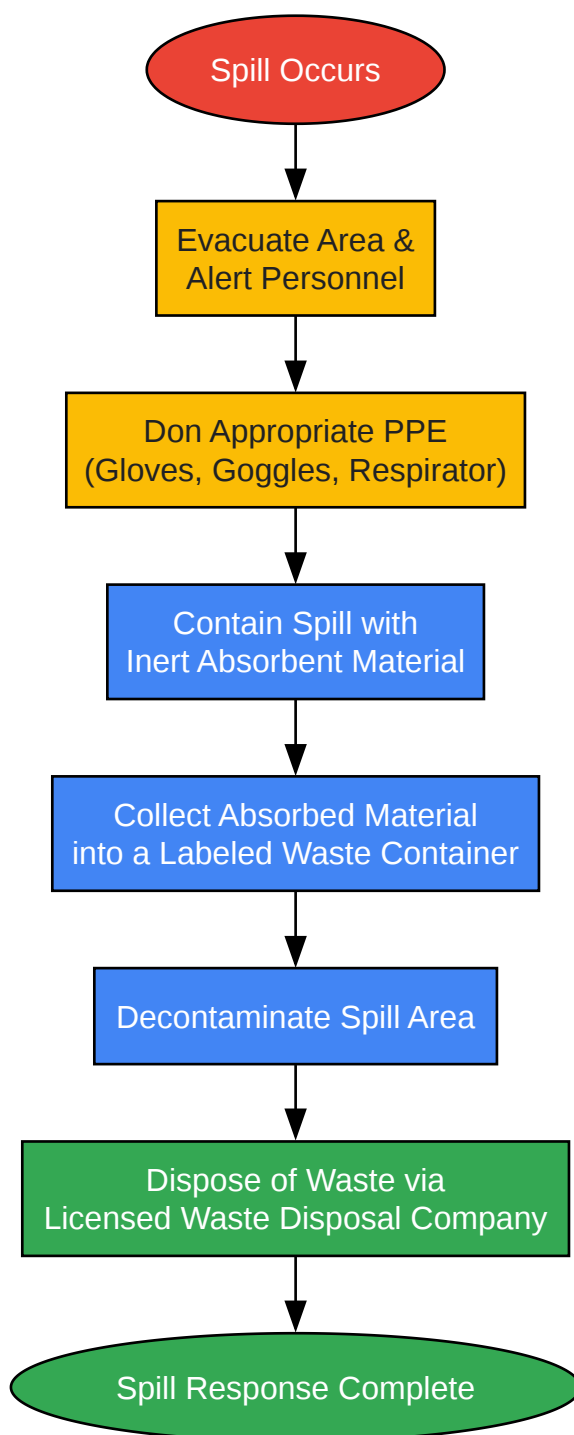
- Eye Contact: Immediately flush eyes thoroughly with water for at least 15 minutes.[\[1\]](#)[\[8\]](#)  
Remove contact lenses if present and easy to do.[\[1\]](#)[\[8\]](#) Continue rinsing and seek medical attention.[\[1\]](#)[\[8\]](#)
- Ingestion: Rinse mouth. Never give anything by mouth to an unconscious person.[\[1\]](#) Get medical advice/attention.[\[1\]](#)[\[8\]](#)

#### 5.2 Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, foam, carbon dioxide, or dry chemical.[\[1\]](#)[\[2\]](#)  
[\[8\]](#)
- Hazards: Irritating fumes and organic acid vapors may develop when the material is exposed to high temperatures or flame.[\[1\]](#)[\[2\]](#)[\[8\]](#)
- Instructions: Firefighters should use water spray to cool exposed surfaces and wear full protective equipment, including a self-contained breathing apparatus (SCBA).[\[1\]](#)[\[2\]](#)[\[8\]](#)

#### 5.3 Accidental Release Measures:

- Personal Precautions: Evacuate unnecessary personnel.[\[1\]](#)[\[2\]](#)[\[8\]](#) Cleanup crews must be equipped with proper protection as detailed in Section 4.0.[\[1\]](#)[\[2\]](#)[\[8\]](#)
- Environmental Precautions: Prevent the substance from entering sewers or public waters.[\[1\]](#)  
[\[2\]](#)[\[8\]](#)
- Containment and Cleanup: Use an absorbent, non-combustible material to collect the spill.[\[1\]](#)  
Sweep or shovel the material into an appropriate container for disposal.[\[1\]](#)[\[2\]](#)



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Caption: Standard workflow for responding to an accidental laboratory spill.

## Disposal Considerations

Waste material should be treated as hazardous.



- Dispose of the substance and its container in a safe way in accordance with local, state, and federal regulations.[\[1\]](#)[\[2\]](#)
- Disposal may involve incineration through a licensed waste disposal company.[\[1\]](#)[\[2\]](#)
- Avoid release to the environment.[\[1\]](#)[\[2\]](#) Do not dispose of waste into sewers.[\[2\]](#)

## Experimental Workflows and Methodologies

The following represents a generalized experimental protocol for handling **1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane** in a laboratory setting. This workflow is designed to ensure safety and is not protocol for a specific synthesis or application.

### 7.1 Pre-Experiment Preparation:

- Risk Assessment: Conduct a formal risk assessment for the planned experiment, specifically noting the irritant hazards of the compound.
- Information Review: Review the Safety Data Sheet (SDS) before beginning work.[\[1\]](#)[\[2\]](#)
- Engineering Controls: Verify that the chemical fume hood is functioning correctly. Ensure an emergency eyewash station and safety shower are unobstructed and operational.[\[1\]](#)
- PPE Assembly: Gather all required PPE as specified in Section 4.0.

### 7.2 Experimental Procedure:

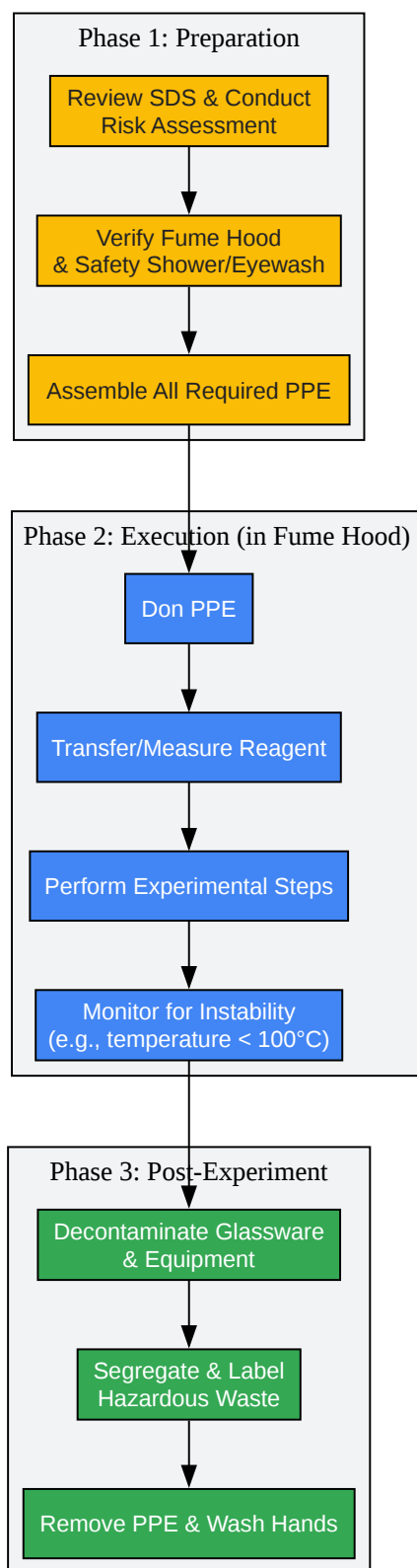
- Chemical Handling: All transfers and manipulations of the liquid should be performed inside a certified chemical fume hood to prevent inhalation of vapors.[\[1\]](#)
- Personal Protection: Wear chemical goggles, a lab coat, and nitrile or neoprene gloves at all times.
- Dispensing: Use appropriate tools (e.g., pipette, syringe) for transferring the liquid to minimize the risk of spills.
- Heating: If heating is required, use a controlled heating source (e.g., heating mantle, oil bath) and monitor the temperature to ensure it remains well below the 100°C decomposition

temperature.<sup>[1][2]</sup> Avoid open flames.<sup>[1][2]</sup>

- Post-Reaction: Quench and work up reactions within the fume hood.

### 7.3 Post-Experiment Cleanup:

- Decontamination: Decontaminate all glassware and equipment that came into contact with the substance.
- Waste Disposal: Segregate and label all waste (liquid, solid, contaminated PPE) according to institutional hazardous waste guidelines.
- Hygiene: Upon completion, remove PPE and wash hands thoroughly with soap and water.<sup>[1]</sup>



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Caption: A generalized workflow for safely handling the compound in a laboratory setting.

## Conclusion

**1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane** is a valuable chemical intermediate with defined hazards, primarily as a serious eye irritant and a skin irritant. Safe handling can be readily achieved by adhering to standard laboratory safety practices, including the consistent use of appropriate engineering controls and personal protective equipment. Understanding its properties, potential reactions, and emergency procedures is paramount for all personnel. This guide serves as a technical resource to support those safety objectives.

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